

Application Notes and Protocols: NSC668036 for the Inhibition of Cell Migration

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Compound of Interest

Compound Name: NSC668036

Cat. No.: B1348318

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Introduction

NSC668036 is a small molecule inhibitor that targets the PDZ (Postsynaptic density-95/Discs large/Zonula occludens-1) domain of the Dishevelled (Dvl) protein.[1] Dvl is a critical scaffold protein in the Wnt signaling pathway. By binding to the Dvl PDZ domain, **NSC668036** effectively disrupts the interaction between Dvl and the Frizzled (Fz) receptor, thereby inhibiting downstream signaling. This inhibition has been shown to impact cellular processes such as proliferation and, notably, cell migration. These application notes provide a summary of the effective concentration of **NSC668036** for inhibiting cell migration, detailed protocols for relevant assays, and a visualization of the underlying signaling pathway.

Data Presentation: Effective Concentration of NSC668036

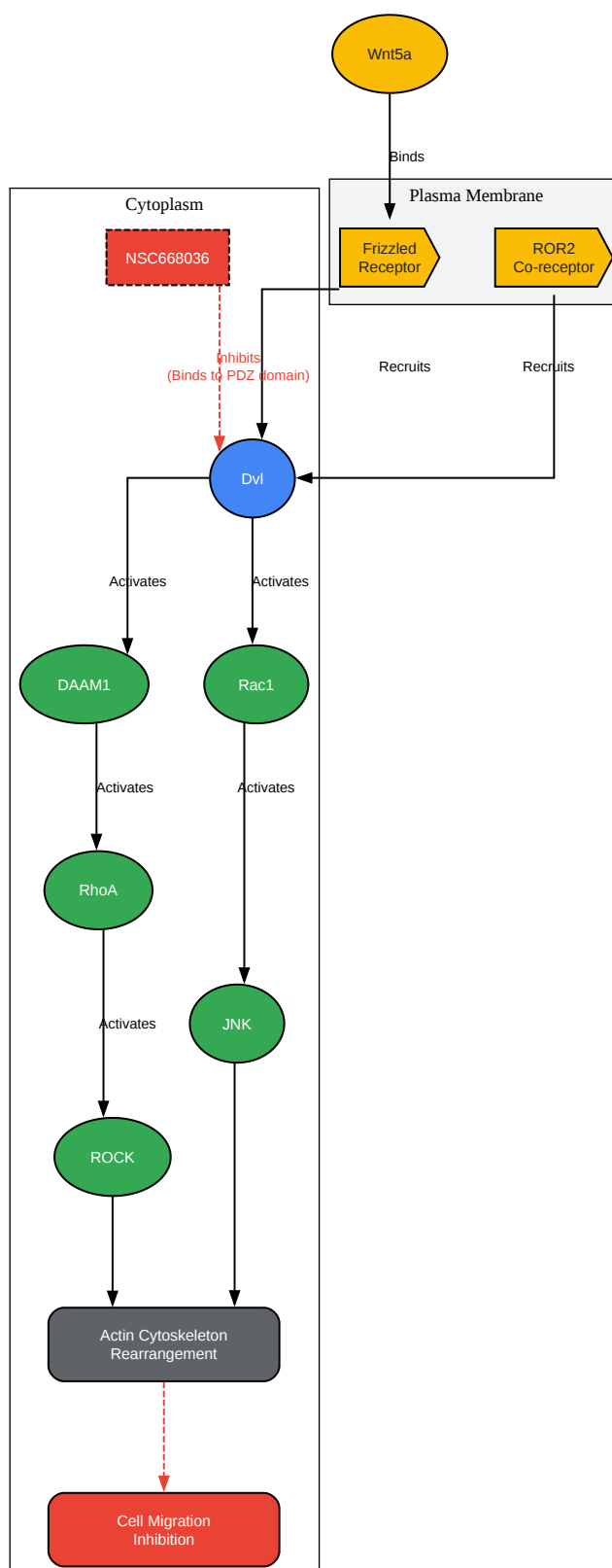
NSC668036 has been demonstrated to inhibit the migration of fibroblasts. The effective concentration for this inhibition has been reported to be greater than 10 μ M. At these concentrations, **NSC668036** not only restrains basal cell migration but also blocks the migratory effects induced by transforming growth factor-beta (TGF- β).[2][3]

Below is a summary of the available quantitative data on the effective concentration of **NSC668036** for inhibiting cell migration.

Cell Line	Assay Type	NSC668036 Concentration	Observed Effect on Cell Migration	Reference
NIH/3T3 Fibroblasts	Scratch Assay	>10 μ M	Inhibition of cell migration and blockage of TGF- β accelerated migration.	[2]
NIH/3T3 Fibroblasts	Not specified	Not specified	Abolished TGF- β 1-induced migration.	[3]

Signaling Pathway

NSC668036 inhibits cell migration by targeting the non-canonical Wnt/Planar Cell Polarity (PCP) signaling pathway. This pathway is crucial for establishing cell polarity and coordinating cell movements. The inhibitor acts by binding to the PDZ domain of the Dvl protein, preventing its interaction with the Frizzled receptor. This disruption blocks the downstream activation of small GTPases like RhoA and Rac1, which are essential for the cytoskeletal rearrangements required for cell migration.



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Caption: Wnt/PCP signaling pathway inhibition by **NSC668036**.

Experimental Protocols

Two common in vitro methods to assess cell migration are the Wound Healing (Scratch) Assay and the Transwell Migration Assay.

Wound Healing (Scratch) Assay

This method is used to study collective cell migration. A "wound" is created in a confluent cell monolayer, and the rate of closure of this gap is monitored over time.

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References

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- 3. Targeted inhibition of disheveled PDZ domain via NSC668036 depresses fibrotic process - PubMed [pubmed.ncbi.nlm.nih.gov]
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